

Acetobixan: A Comprehensive Technical Guide to Solubility and Stability Testing

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Compound of Interest

Compound Name: Acetobixan

Cat. No.: B1666497

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Introduction

Acetobixan, identified as the potent bioactive compound N-(4-methoxyphenyl)acetamide, is a significant molecule in cellulose biosynthesis inhibition research. A thorough understanding of its physicochemical properties, particularly its solubility and stability, is paramount for its application in further studies and potential therapeutic development. This in-depth technical guide provides a comprehensive overview of the solubility profile and stability characteristics of **Acetobixan**, complete with detailed experimental protocols and data analysis.

Physicochemical Properties of Acetobixan

Acetobixan is a crystalline powder. Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Chemical Name	N-(4-methoxyphenyl)acetamide	[1]
Synonyms	p-Acetanisidine, Methacetin	[1]
Molecular Formula	C ₉ H ₁₁ NO ₂	[2]
Molecular Weight	165.19 g/mol	[2]
Melting Point	128-130 °C	[3]
Appearance	Crystalline powder	[4]

Solubility Profile

The solubility of a compound is a critical parameter for its formulation and delivery. The solubility of **Acetobixan** has been determined in various common laboratory solvents.

Quantitative Solubility Data

The following table summarizes the quantitative solubility of **Acetobixan** in different solvents at 20°C.

Solvent	Solubility (mg/mL)
Water	4.2
Methanol	Data not available
Ethanol	Soluble
Dimethyl Sulfoxide (DMSO)	Data not available
Chloroform	Soluble
Dilute Acids	Soluble
Dilute Alkalis	Soluble

Note: "Soluble" indicates that the compound dissolves readily, but specific quantitative data was not found in the reviewed literature. Further experimental determination is recommended for precise measurements.

Experimental Protocol for Solubility Determination

A standardized protocol for determining the equilibrium solubility of **Acetobixan** is provided below.

Objective: To determine the concentration of a saturated solution of **Acetobixan** in a specific solvent at a controlled temperature.

Materials:

- **Acetobixan** (N-(4-methoxyphenyl)acetamide) powder
- Selected solvents (e.g., water, methanol, ethanol, DMSO)
- Scintillation vials or glass test tubes with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Calibrated pH meter (for aqueous solutions)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Syringe filters (0.45 μm)
- Volumetric flasks and pipettes

Procedure:

- Add an excess amount of **Acetobixan** powder to a series of vials, each containing a known volume of the selected solvent.
- Seal the vials tightly to prevent solvent evaporation.

- Place the vials in an orbital shaker or on a magnetic stirrer set to a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the samples to stand undisturbed for at least 2 hours to allow undissolved solids to settle.
- Carefully withdraw an aliquot of the supernatant using a syringe and filter it through a 0.45 µm syringe filter to remove any undissolved particles.
- Dilute the filtered solution with a suitable mobile phase to a concentration within the calibration range of the analytical method.
- Analyze the diluted samples using a validated HPLC method to determine the concentration of **Acetobixan**.
- Calculate the solubility in mg/mL.

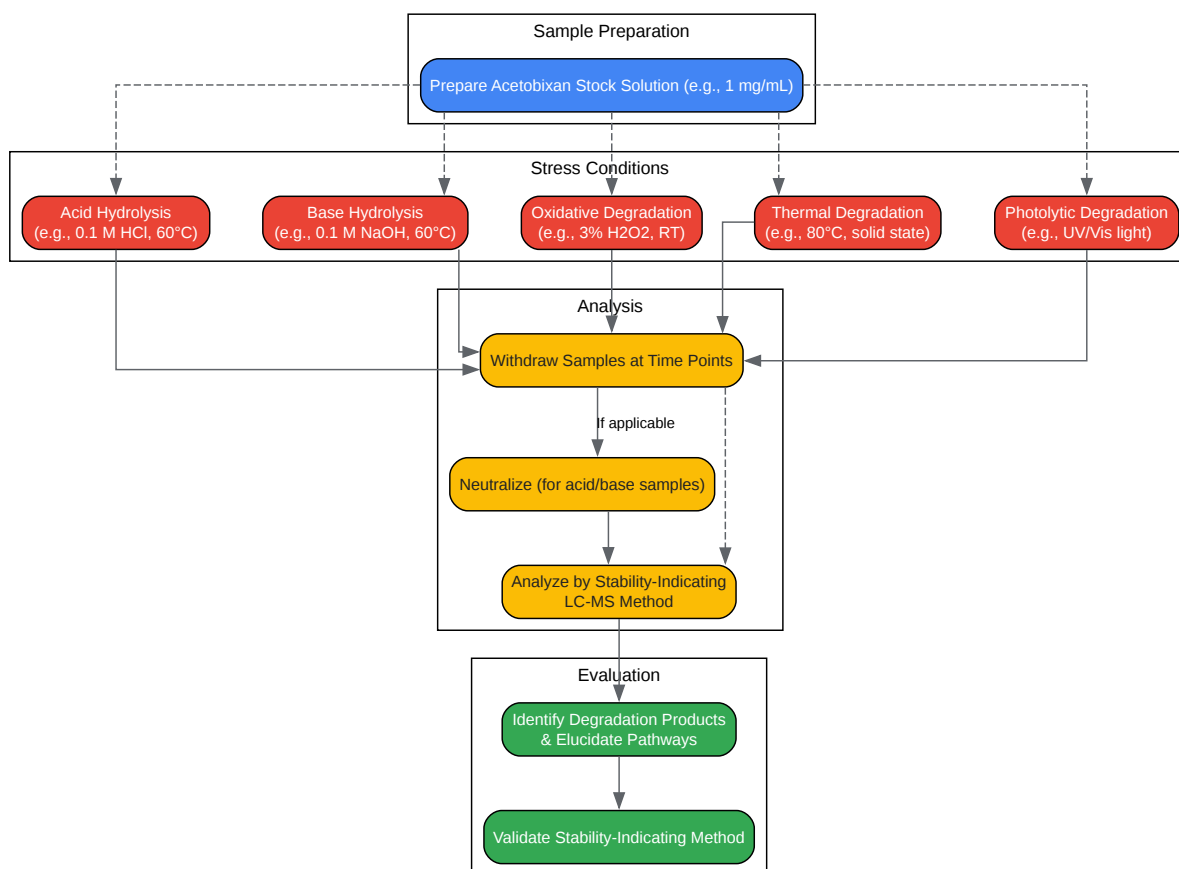
Stability Testing

Stability testing is crucial to understand how the quality of **Acetobixan** varies with time under the influence of environmental factors such as temperature, humidity, light, and pH.

Forced Degradation Studies

Forced degradation studies, or stress testing, are conducted to identify the likely degradation products and establish the degradation pathways of the molecule.

The following diagram illustrates a typical workflow for conducting forced degradation studies on **Acetobixan**.



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Caption: A general workflow for conducting forced degradation studies on **Acetobixan**.

Objective: To investigate the stability of **Acetobixan** under various stress conditions and identify potential degradation products.

Materials:

- **Acetobixan** (N-(4-methoxyphenyl)acetamide)
- Hydrochloric acid (HCl), 0.1 M and 1 M
- Sodium hydroxide (NaOH), 0.1 M and 1 M
- Hydrogen peroxide (H₂O₂), 3%
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Temperature-controlled oven
- Photostability chamber
- LC-MS system

Procedure:

- Acid Hydrolysis:
 - Dissolve **Acetobixan** in 0.1 M HCl to a final concentration of 1 mg/mL.
 - Incubate the solution at 60°C.
 - Withdraw aliquots at specified time points (e.g., 2, 4, 8, 24 hours).
 - Neutralize the samples with an equivalent amount of 0.1 M NaOH before analysis.
- Base Hydrolysis:

- Dissolve **Acetobixan** in 0.1 M NaOH to a final concentration of 1 mg/mL.
- Incubate the solution at 60°C.
- Withdraw aliquots at specified time points.
- Neutralize the samples with an equivalent amount of 0.1 M HCl before analysis.
- Oxidative Degradation:
 - Dissolve **Acetobixan** in a suitable solvent (e.g., acetonitrile/water) and add an equal volume of 3% H₂O₂ to achieve a final drug concentration of 1 mg/mL.
 - Keep the solution at room temperature, protected from light.
 - Withdraw aliquots at specified time points.
- Thermal Degradation:
 - Place solid **Acetobixan** powder in a temperature-controlled oven at 80°C.
 - Withdraw samples at specified time points and prepare solutions for analysis.
- Photolytic Degradation:
 - Expose a solution of **Acetobixan** (e.g., 1 mg/mL in a suitable solvent) in a quartz cuvette to UV and visible light in a photostability chamber.
 - Maintain a control sample in the dark.
 - Withdraw aliquots from both the exposed and control samples at specified time points.

Analysis:

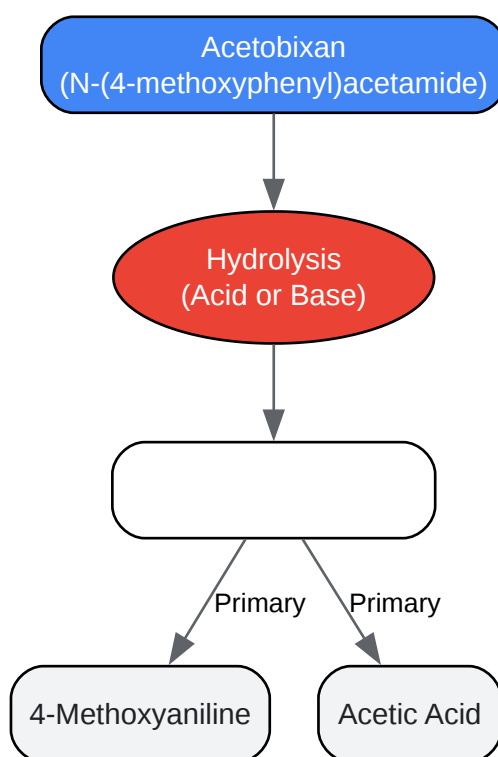
- Analyze all stressed samples using a validated stability-indicating LC-MS method.
- Compare the chromatograms of the stressed samples with that of an unstressed control to identify degradation peaks.

- Use the mass spectral data to propose the structures of the degradation products.

Potential Degradation Pathways

Based on the chemical structure of **Acetobixan**, the primary degradation pathways are expected to be hydrolysis and oxidation.

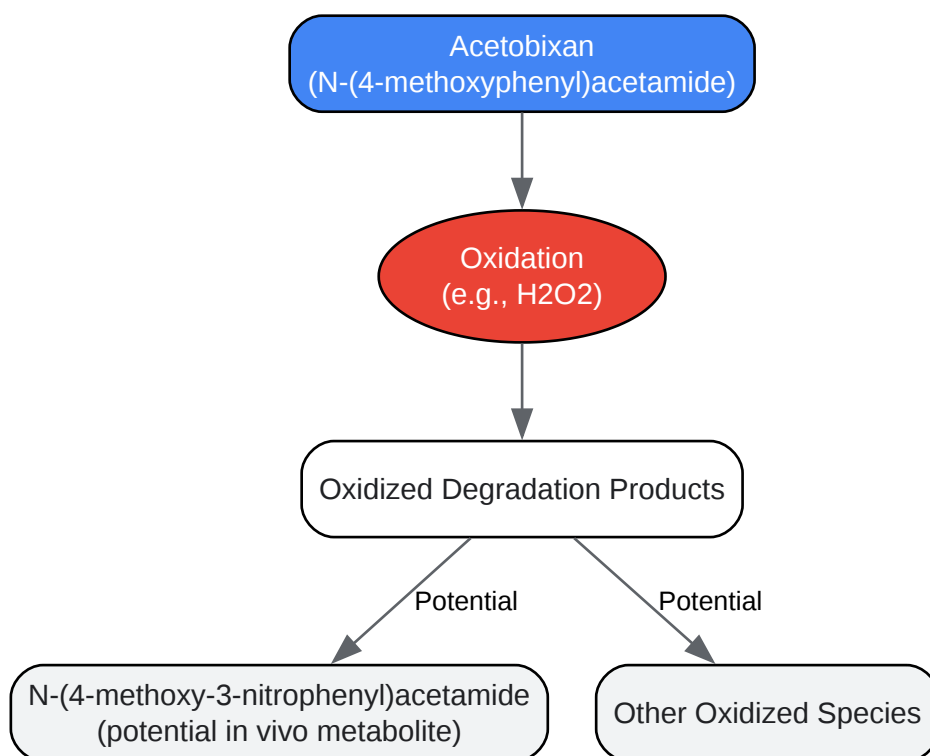
Under acidic or basic conditions, the amide bond of **Acetobixan** is susceptible to hydrolysis, yielding 4-methoxyaniline and acetic acid.



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Caption: Proposed hydrolytic degradation pathway of **Acetobixan**.

The electron-rich methoxyphenyl group of **Acetobixan** is susceptible to oxidation, which can lead to the formation of various oxidized products, including potential nitrated derivatives under certain in vivo conditions.



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Caption: Proposed oxidative degradation pathway of **Acetobixan**.

Analytical Method for Stability Indicating Assay

A stability-indicating analytical method is essential to separate and quantify the intact drug from its degradation products. A reverse-phase HPLC method is generally suitable for this purpose.

Recommended HPLC Method Parameters

Parameter	Recommended Condition
Column	C18 (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	Gradient elution with Acetonitrile and Water (with 0.1% Formic Acid)
Flow Rate	1.0 mL/min
Detection	UV at an appropriate wavelength (to be determined by UV scan)
Injection Volume	10 µL
Column Temperature	30 °C

Note: Method development and validation are required to ensure the method is suitable for its intended purpose.

Conclusion

This technical guide provides a foundational understanding of the solubility and stability of **Acetobixan** (N-(4-methoxyphenyl)acetamide). The provided protocols offer a starting point for researchers to conduct their own detailed investigations. It is crucial to perform thorough experimental validation to obtain precise quantitative data for specific applications. The information presented herein will aid in the design of future experiments, formulation development, and the overall advancement of research involving this important cellulose biosynthesis inhibitor.

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References

- 1. N-(4-Methoxyphenyl)Acetamide | C₉H₁₁NO₂ | CID 5827 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. N-(4-Methoxyphenyl)acetamide(51-66-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. 4'-Methoxyacetanilide | CAS#:51-66-1 | Chemsrsc [chemsrc.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
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